

Linoleyl Laurate: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Linoleyl laurate*

Cat. No.: *B15551482*

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An in-depth guide for researchers, scientists, and professionals in drug development on the chemical properties, synthesis, and safety of **linoleyl laurate**.

Linoleyl laurate is a wax ester, a class of lipids known for their diverse applications in the pharmaceutical, cosmetic, and agricultural industries. This document provides a comprehensive technical summary of **linoleyl laurate**, including its chemical identifiers, physicochemical properties, a representative synthesis protocol, and safety information. Due to the limited publicly available data on the specific biological pathways of **linoleyl laurate**, this guide focuses on its chemical characteristics and a general enzymatic synthesis approach applicable to wax esters.

Core Chemical and Physical Data

Quantitative data for **linoleyl laurate** is summarized in the table below. It is important to note that while the CAS number and molecular weight are specific to **linoleyl laurate**, some physicochemical properties are not readily available and data for related compounds are provided for reference.

Property	Value	Source
CAS Number	914926-18-4	[1]
Molecular Formula	C ₃₀ H ₅₆ O ₂	[1]
Molecular Weight	448.76 g/mol	[1]
Physical State	Liquid	[2]
Purity	>99%	[1][2]
Storage Conditions	Freezer	[2]
Solubility	Insoluble in water	[3]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	

Toxicological and Safety Information

Linoleyl laurate is not classified as a hazardous substance.[3] It is not reported to have carcinogenic, mutagenic, or reproductive toxic effects.[3] Minor irritation may occur in susceptible individuals, and fumes from the heated product may cause irritation.[3] In case of fire, it can produce harmful gases such as carbon monoxide and carbon dioxide.[3] Standard precautions for handling chemicals should be observed. For the related compound, lauryl laurate, the acute oral toxicity is expected to be greater than 5 g/kg, and the acute dermal toxicity is expected to be greater than 2 g/kg.[4]

Experimental Protocols: Synthesis of Wax Esters

While a specific, detailed experimental protocol for the synthesis of **linoleyl laurate** is not readily available in the cited literature, a general and widely used method for producing wax esters is through lipase-catalyzed esterification. This enzymatic approach is favored for its high selectivity and operation under mild conditions.

Representative Protocol: Lipase-Catalyzed Synthesis of a Wax Ester

This protocol is a representative example for the synthesis of a wax ester, such as cetyl oleate, and can be adapted for **linoleyl laurate**.

Materials:

- Immobilized lipase from *Candida* sp.
- Linoleic acid (or other fatty acid)
- Lauryl alcohol (or other fatty alcohol)
- Solvent-free system or an appropriate organic solvent (e.g., hexane)
- Thermostatic shaker or reactor with agitation
- Ethanol
- Saturated sodium carbonate solution

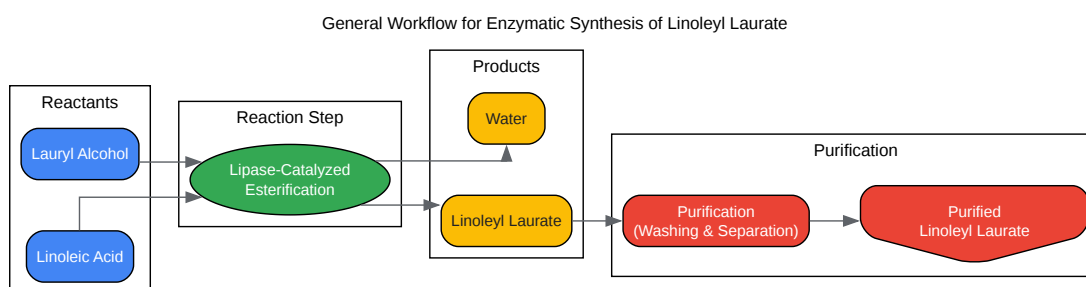
Procedure:

- **Reaction Setup:** In a suitable reaction vessel (e.g., a 50 mL flask or a larger three-neck flask for scaled-up reactions), combine the fatty acid and fatty alcohol. A typical molar ratio of acid to alcohol is 1:0.9.[\[5\]](#)[\[6\]](#)
- **Enzyme Addition:** Add the immobilized lipase. The enzyme dosage can range from 2.5% to 10% by mass of the fatty acid.[\[5\]](#)[\[6\]](#)
- **Reaction Conditions:** The reaction is typically conducted at a temperature of around 40°C with constant agitation (e.g., 170-200 rpm).[\[5\]](#)[\[6\]](#) For a solvent-free system, the reaction can be left open to facilitate water removal, which drives the equilibrium towards ester formation.[\[5\]](#)[\[6\]](#)
- **Reaction Time:** The reaction time can vary from 8 to 24 hours, with conversion rates reaching up to 98%.[\[5\]](#)[\[6\]](#)

- **Product Purification:** After the reaction, the immobilized lipase can be recovered by filtration for potential reuse.[5][6] The product can be purified by washing with ethanol to remove unreacted alcohol and with a saturated sodium carbonate solution to remove any remaining fatty acids.[5][6]

Visualizing the Synthesis Workflow

The following diagram illustrates a generalized workflow for the enzymatic synthesis of a wax ester like **linoleyl laurate**.



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Caption: Enzymatic Synthesis of **Linoleyl Laurate**.

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